Erythromycin A N-oxide: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name:	*Erythromycin A N-oxide*
CAS No.:	*992-65-4*
Cat. No.:	*B022093*

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An In-depth Examination of a Macrolide Antibiotic Analog

Introduction

Erythromycin A is a well-established macrolide antibiotic that functions by inhibiting bacterial protein synthesis.[1] Its clinical efficacy is targeted primarily against Gram-positive bacteria.[2] **Erythromycin A N-oxide** is a known metabolite of erythromycin A, formed in vivo, and can also be created synthetically.[3] It is often considered a potential impurity in commercial preparations of erythromycin.[1] Notably, **Erythromycin A N-oxide** also serves as a precursor in the synthesis of the semi-synthetic macrolide, clarithromycin.[1] This technical guide provides a comprehensive overview of **Erythromycin A N-oxide**, focusing on its mechanism of action, synthesis, and the requisite experimental protocols for its evaluation, tailored for researchers, scientists, and drug development professionals.

Physicochemical Properties

A summary of the key physicochemical properties of Erythromycin A and its N-oxide analog is presented below.

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Property	Erythromycin A	Erythromycin A N-oxide
Molecular Formula	C37H67NO13	C37H67NO14
Molecular Weight	733.9 g/mol	749.9 g/mol [1]
CAS Number	114-07-8	992-65-4[1]
Appearance	White crystalline powder	White solid
Solubility	Sparingly soluble in water; soluble in ethanol, methanol, acetone	Soluble in DMF, DMSO, ethanol, methanol[1]

Mechanism of Action

The mechanism of action for **Erythromycin A N-oxide** is presumed to be analogous to that of its parent compound, Erythromycin A. Macrolide antibiotics inhibit bacterial protein synthesis by binding to the 50S ribosomal subunit.[1][4] This binding event physically blocks the exit tunnel for the nascent polypeptide chain, thereby halting protein elongation and ultimately leading to a bacteriostatic effect.[5] The dimethylamino group on the desosamine sugar is crucial for this interaction with the ribosome. The conversion of this amine to an N-oxide may alter the binding affinity and, consequently, the antibiotic activity.

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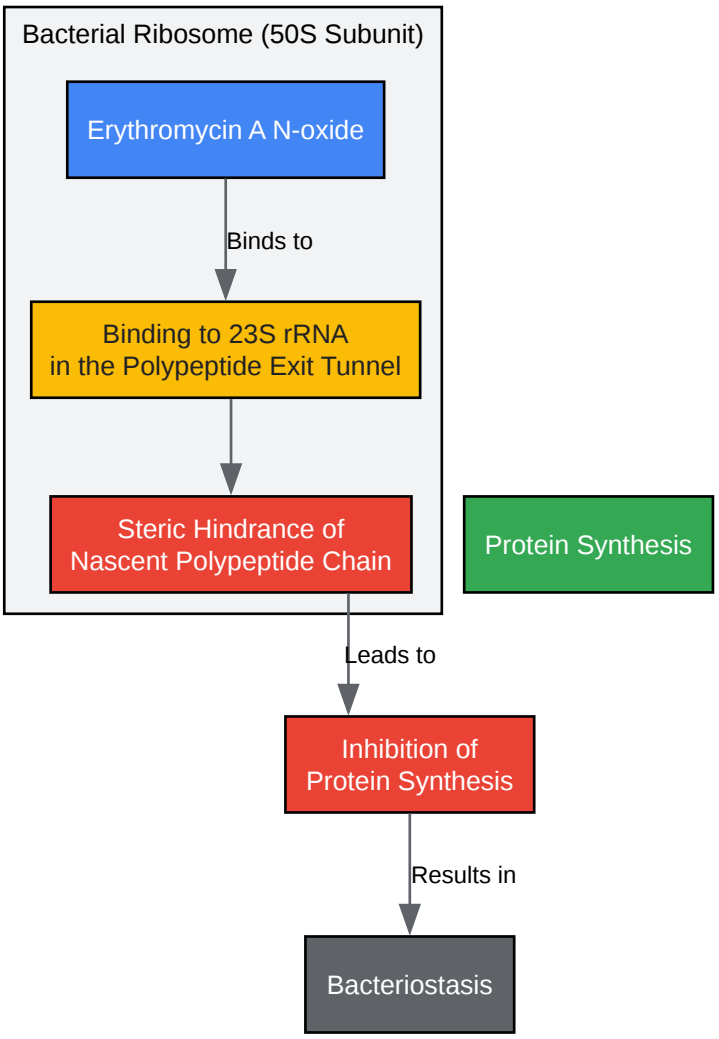

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Caption: Proposed mechanism of action for **Erythromycin A N-oxide**.

Antibacterial Spectrum and Activity

The antibacterial spectrum of Erythromycin A is well-documented against a host of bacterial genera, including Streptococcus, Staphylococcus, and Haemophilus.[1] However, the biological activity of **Erythromycin A N-oxide** has not been extensively studied.[3] Quantitative data, such as Minimum Inhibitory Concentrations (MICs), for **Erythromycin A N-oxide** against a broad panel of bacterial strains are not readily available in the published literature. For comparative purposes, the MIC90 values for the parent compound, Erythromycin A, are provided below.

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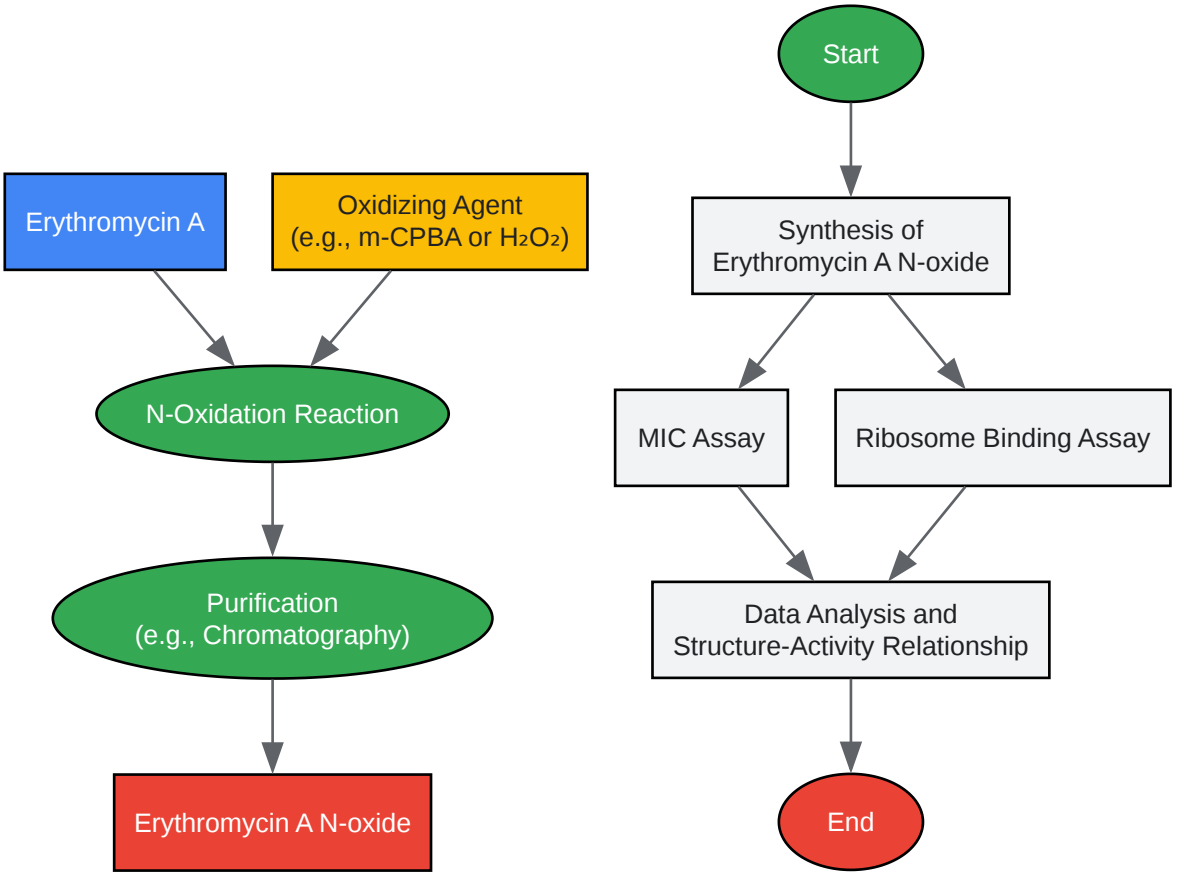
Organism	Erythromycin A MIC90 (mg/L)	Erythromycin A N-oxide MIC90 (mg/L)
Streptococcus spp.	0.015 - 2.0[1]	Data not available
Staphylococcus spp.	0.015 - 2.0[1]	Data not available
Haemophilus spp.	0.015 - 2.0[1]	Data not available

Synthesis of Erythromycin A N-oxide

A detailed, specific protocol for the synthesis of **Erythromycin A N-oxide** is not widely published. However, the general procedure involves the N-oxidation of the tertiary amine of the desosamine sugar of Erythromycin A. This can be achieved using a suitable oxidizing agent.



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